

Endogenous Production of N-Lactoyl-Leucine in Mammals: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N*-Lactoyl-Leucine

Cat. No.: B6614556

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

Executive Summary

N-Lactoyl-Leucine is a member of a recently discovered class of endogenous metabolites, N-lactoyl-amino acids (LAAs), which are formed through an unconventional enzymatic process known as reverse proteolysis. This technical guide provides an in-depth overview of the biosynthesis, physiological significance, and analytical methodologies related to **N-Lactoyl-Leucine** in mammals. The document summarizes key quantitative data, details experimental protocols for its analysis, and visualizes the core signaling pathways influenced by its constituent amino acid, leucine. This guide is intended to serve as a comprehensive resource for researchers and professionals in the fields of biochemistry, physiology, and drug development.

Introduction

N-lactoyl-amino acids are pseudodipeptides formed by the covalent linkage of lactic acid and an amino acid.^[1] While initially identified in fermented foods, their endogenous production in mammals has opened new avenues of research into metabolic regulation and cellular signaling.^[2] **N-Lactoyl-Leucine**, specifically, is synthesized from the branched-chain amino acid leucine and lactate, a key product of glycolysis. The levels of LAAs, including **N-Lactoyl-Leucine**, are dynamically regulated by physiological states such as exercise and have been implicated in various pathological conditions, including metabolic disorders and cancer.^{[2][3]}

Biosynthesis of N-Lactoyl-Leucine

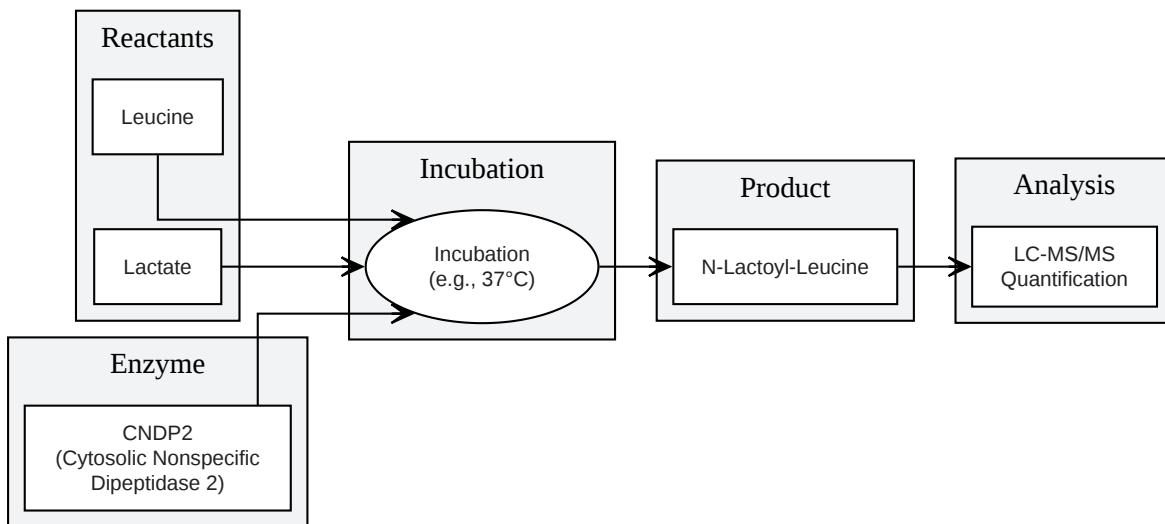
The primary mechanism for the endogenous synthesis of **N-Lactoyl-Leucine** in mammals is through the enzymatic action of Cytosolic Nonspecific Dipeptidase 2 (CNDP2).^{[1][4]}

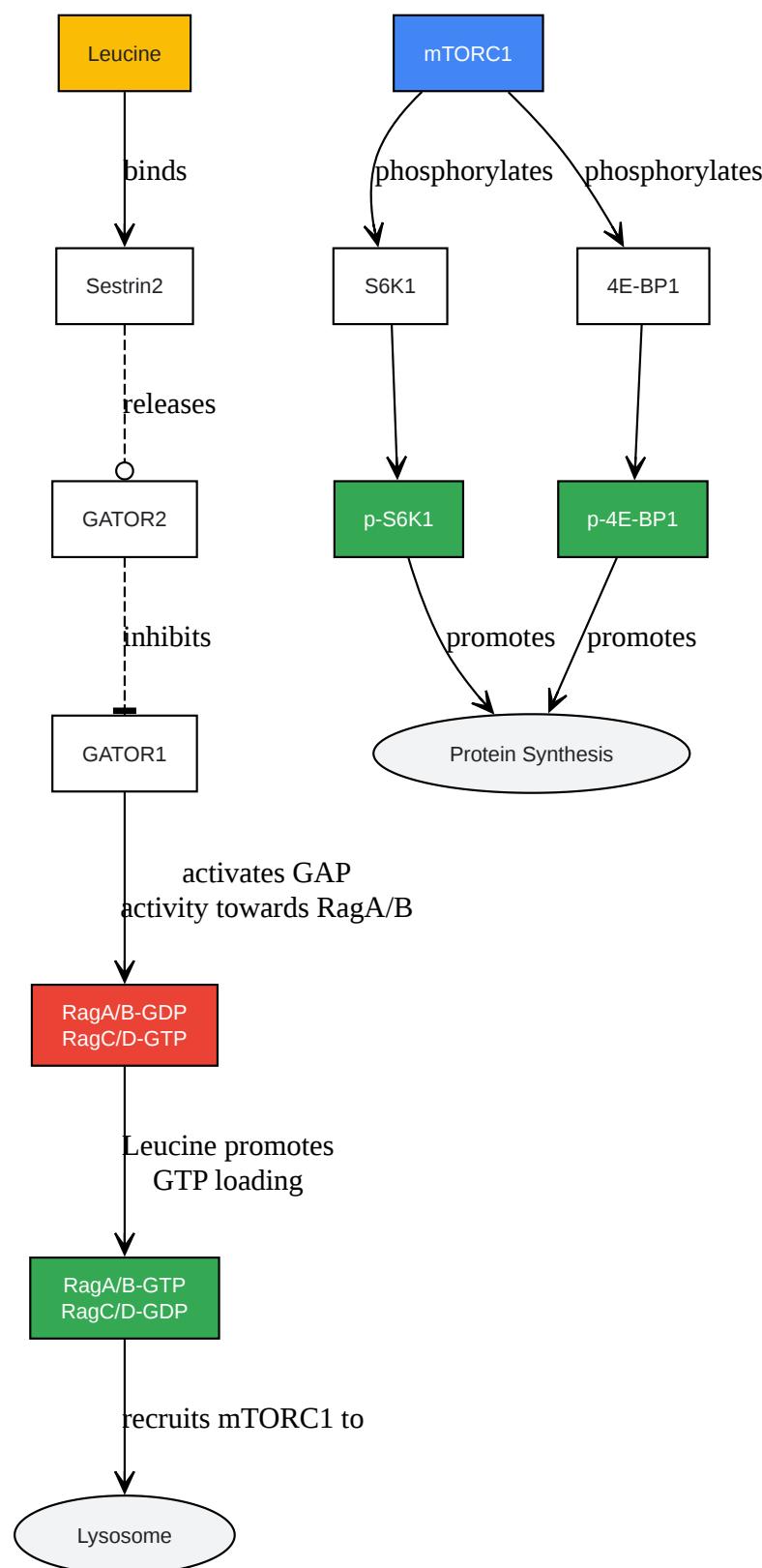
The Role of CNDP2 in Reverse Proteolysis

CNDP2, a metallopeptidase belonging to the M20 family, catalyzes the condensation of lactate and leucine to form **N-Lactoyl-Leucine**.^[4] This reaction is an example of reverse proteolysis, where the enzyme facilitates the formation of a peptide bond rather than its cleavage.^{[1][4]} The synthesis is dependent on the intracellular concentrations of the substrates, lactate and leucine.^[4]

Experimental Workflow for CNDP2-Mediated Synthesis

The following diagram illustrates a typical workflow to study the enzymatic synthesis of **N-Lactoyl-Leucine** by CNDP2.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
- 3. N-Lactoyl amino acids as metabolic biomarkers differentiating low and high exercise response - PMC [pmc.ncbi.nlm.nih.gov]
- 4. N-Lactoyl-Leucine | 210769-82-7 | Benchchem [benchchem.com]
- To cite this document: BenchChem. [Endogenous Production of N-Lactoyl-Leucine in Mammals: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b6614556#endogenous-production-of-n-lactoyl-leucine-in-mammals>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com